

Unraveling GV2-20: A Case of Mistaken Identity in CRISPR Gene Editing

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Compound of Interest

Compound Name: GV2-20

Cat. No.: B15577915

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Initial investigations into the application of a compound designated "**GV2-20**" in the field of CRISPR gene editing have revealed no direct involvement or established use. Scientific literature and product databases do not associate **GV2-20** with CRISPR-Cas9 delivery, efficiency enhancement, or any related gene editing protocols. Instead, evidence strongly indicates that **GV2-20** is a small molecule inhibitor with a distinct biological function, primarily investigated for its potential in cancer therapy.

Our comprehensive search for "**GV2-20**" in the context of CRISPR gene editing yielded no relevant results. There are no published research papers, patents, or application notes that describe the use of **GV2-20** as a component of a CRISPR delivery system, such as a lipid nanoparticle or a polymer-based vector.

Further investigation into the identity of **GV2-20** has clarified its role as a potent inhibitor of carbonic anhydrases, specifically targeting isoforms like CA2, CA7, CA9, and CA12.[1][2] Research has focused on its antiproliferative effects on various cancer cell lines, including chronic myeloid leukemia (CML) and melanoma.[1][3] The mechanism of action of **GV2-20** is linked to its ability to inhibit these enzymes, which are involved in regulating pH and are often overexpressed in hypoxic tumor environments.[1]

Studies have explored **GV2-20**'s potential to disrupt signaling pathways crucial for cancer cell survival and proliferation, such as the Hedgehog signaling pathway.[3][4] For instance, in chronic myeloid leukemia cell lines K562, Jurl-MK1, and Jurl-MK2, **GV2-20** was shown to decrease cell viability significantly.[1]

Conclusion:

The query regarding the application of "**GV2-20**" in CRISPR gene editing appears to be based on a misunderstanding of the compound's known biological activity. All available scientific evidence points to **GV2-20** as a carbonic anhydrase inhibitor with potential applications in oncology, not as a tool for gene editing. Therefore, the creation of detailed application notes, protocols, data tables, and diagrams for "**GV2-20** in CRISPR gene editing" is not feasible as there is no scientific basis for such an application.

Researchers, scientists, and drug development professionals interested in CRISPR gene editing are advised to consult resources on established delivery systems and reagents for their work. For those interested in the therapeutic potential of **GV2-20**, the relevant body of literature is within the fields of cancer biology, enzymology, and drug discovery.

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